

Personal protective equipment for handling TC-SP 14

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Compound of Interest

Compound Name: TC-SP 14

Cat. No.: B15569248

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Essential Safety and Handling Guide for TC-SP 14

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical compounds. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for **TC-SP 14**, also known as ACTICIDE 14. Adherence to these guidelines is critical to mitigate risks and ensure proper handling.

Chemical Identification and Hazards

TC-SP 14 is a biocidal product containing a reaction mass of 5-chloro-2-methyl-4-isothiazolin-3-one and 2-methyl-2H-isothiazol-3-one.[1] It is classified as a hazardous substance with the potential to cause severe skin burns, eye damage, and allergic skin reactions.[1] The substance is also harmful if swallowed, inhaled, or in contact with skin, and is very toxic to aquatic life with long-lasting effects.[1]

Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[1]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin.[1]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled.[1]
Skin Corrosion	1B	H314: Causes severe skin burns and eye damage.[1]
Serious Eye Damage	1	H318: Causes serious eye damage.[1]
Skin Sensitization	1	H317: May cause an allergic skin reaction.[1]
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life. [1]
Hazardous to the Aquatic Environment, Chronic	1	H410: Very toxic to aquatic life with long lasting effects.[1]

Personal Protective Equipment (PPE)

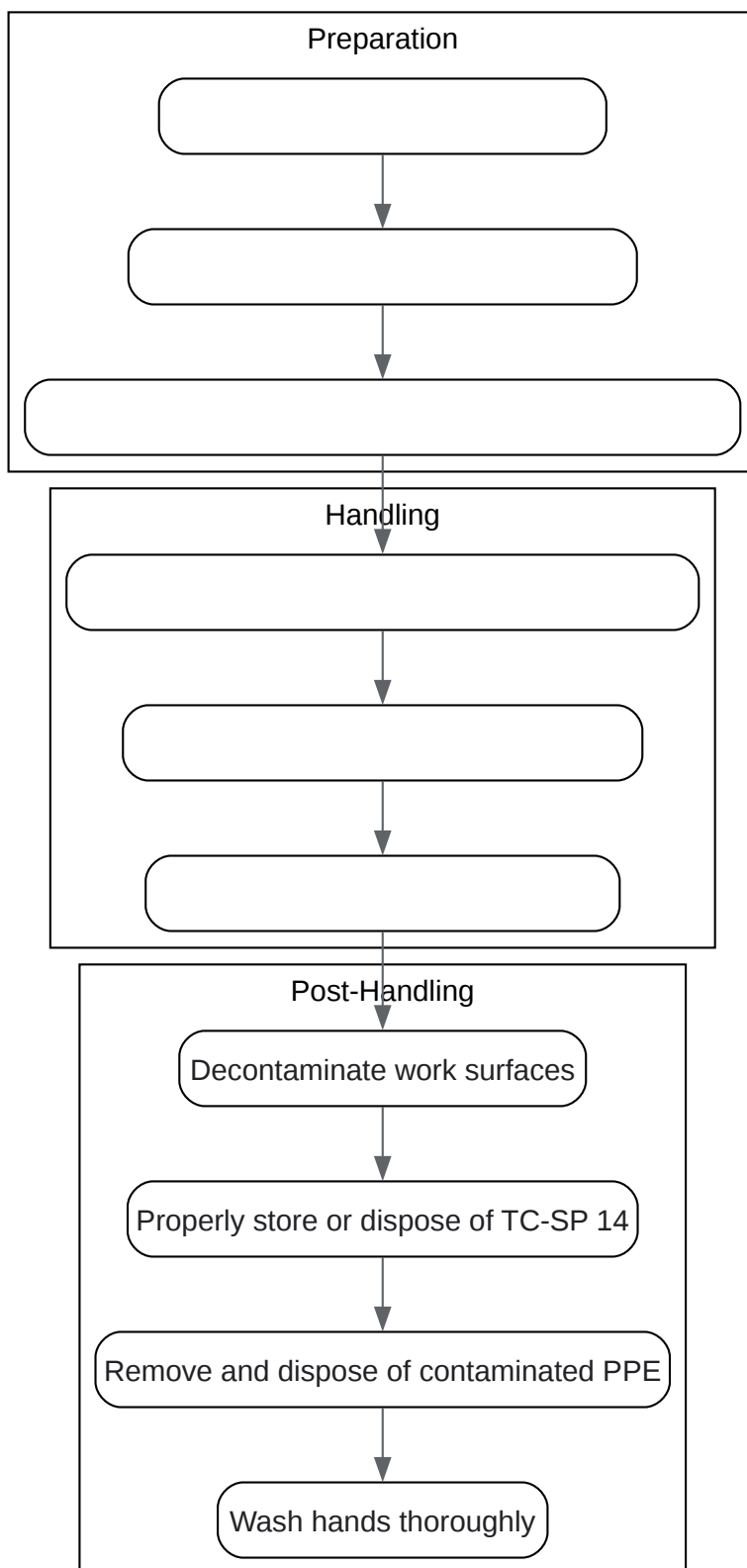
The following personal protective equipment is mandatory when handling **TC-SP 14** to minimize exposure and ensure personal safety.

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles and a face shield are required. [1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene) and protective clothing are necessary. [1] A skin protection plan should be in place. [1]
Respiratory Protection	Use a respirator with an appropriate filter (e.g., Filter A/P2) if there is a risk of inhalation, especially in poorly ventilated areas or when aerosols are generated. [1]
Body Protection	A chemically resistant apron or full-body suit should be worn. [1]

Operational and Handling Procedures

Proper handling procedures are critical to prevent accidents and exposure.

Workflow for Safe Handling of TC-SP 14



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Caption: A step-by-step workflow for the safe handling of **TC-SP 14**, from preparation to post-handling procedures.

First Aid Measures

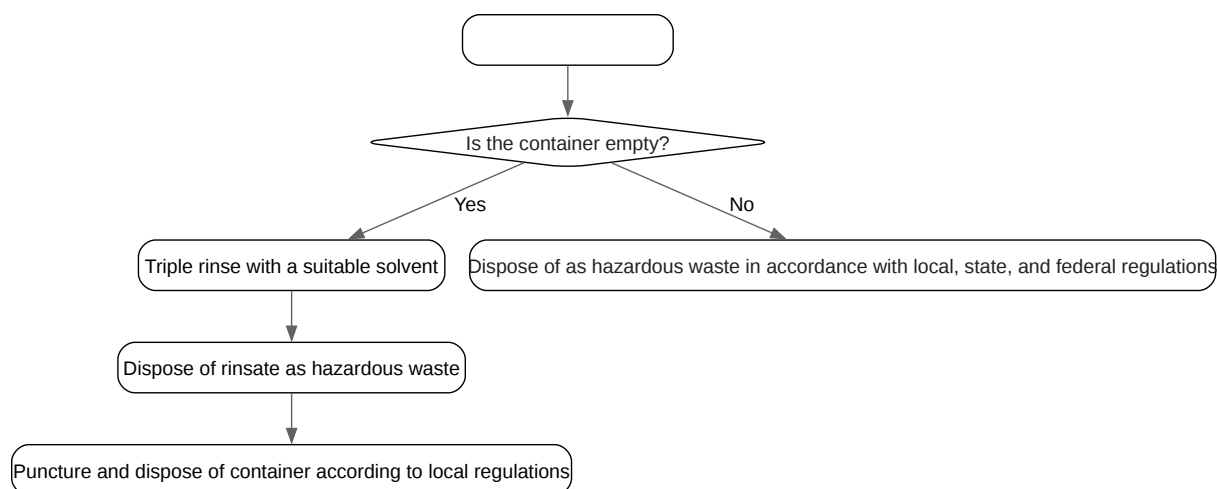
Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and consult an eye specialist immediately. [1]
Skin Contact	Remove contaminated clothing and rinse skin immediately with plenty of water. Seek medical attention.
Inhalation	Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.
Ingestion	Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor. [1]

Disposal Plan

Proper disposal of **TC-SP 14** and its containers is essential to prevent environmental contamination and ensure compliance with regulations.

Disposal Decision Tree



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Caption: A decision tree outlining the proper disposal procedure for **TC-SP 14** and its containers.

Disposal Guidelines:

- **Unused Product:** Dispose of as hazardous waste in accordance with local, state, and federal regulations. Do not allow the product to enter drains.[2]
- **Empty Containers:** Triple rinse containers with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste. After rinsing, puncture the container to prevent reuse and dispose of it according to local regulations.
- **Spills:** In case of a spill, absorb the material with an inert, non-combustible absorbent material (e.g., sand, earth, vermiculite).[2] Collect the absorbed material into a suitable

container for disposal as hazardous waste.[2] Ventilate the area and wash the spill site after material pickup is complete.[2]

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References

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